

Personal protective equipment for handling LRRK2-IN-14

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Essential Safety and Handling Guide for LRRK2-IN14

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **LRRK2-IN-14**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for LRRK2-IN-14.

Property	Value	Source
Molecular Formula	C17H18F3N5O2	[1]
Molecular Weight	381.35	[1]
IC50 for LRRK2(G2019S) cell activity	6.3 nM	[1][2][3]
IC50 for hERG	22 μΜ	[1][2][3]



Personal Protective Equipment (PPE) and Engineering Controls

The first line of defense against chemical exposure is the correct implementation of engineering controls and the use of appropriate personal protective equipment.

Category	Requirement	Purpose
Ventilation	Work in a well-ventilated area, preferably a chemical fume hood.[4][5]	To minimize the inhalation of any dust or aerosols.[4]
Eye Protection	Chemical safety goggles or a face shield should be worn.[4] [5][6]	To protect the eyes from splashes or dust.[4]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile) are required.[4][5][6]	To prevent skin contact.[4]
Body Protection	A laboratory coat must be worn.[4][5]	To protect skin and clothing from contamination.[4]
Respiratory Protection	Generally not required when working in a fume hood. If there is a risk of generating aerosols or dust outside of a fume hood, a NIOSH-approved respirator should be used.[4][5]	To prevent the inhalation of airborne particles.[4]

Experimental Protocols: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the integrity of LRRK2-IN-14 and ensuring a safe laboratory environment.[4]

Handling:

Avoid inhalation, and contact with eyes and skin.[4][6]



- Prevent the formation of dust and aerosols.[4][6]
- Use only in areas with appropriate exhaust ventilation.
- Wash hands thoroughly after handling.[5]

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[4][6]
- Protect from direct sunlight and sources of ignition.
- Recommended storage as a powder is at -20°C for up to 3 years.[4]
- In solvent, store at -80°C for up to 1 year.[4]

Incompatibilities:

Strong acids/alkalis and strong oxidizing/reducing agents should be avoided.[4]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.[4]

Spill Response:

- Evacuate: Clear the area of all personnel.[4]
- Ventilate: Ensure the area is well-ventilated.[4]
- Contain: Use an appropriate absorbent material to contain the spill.[4]
- Clean: Carefully sweep or scoop up the spilled material, avoiding dust generation. Place it in a sealed, labeled container for disposal.[4]
- Decontaminate: Clean the spill area with a suitable detergent and water.

Disposal:



- Dispose of LRRK2-IN-14 and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[4][6]
- It is recommended to use a licensed professional waste disposal service.[4]
- Solid waste (e.g., contaminated gloves, pipette tips) should be kept separate from liquid waste.[5]
- Place all contaminated materials into a designated and clearly labeled hazardous waste container.[5]
- Do not overfill liquid waste containers; it is recommended to fill to no more than 75% of the container's capacity.[5]

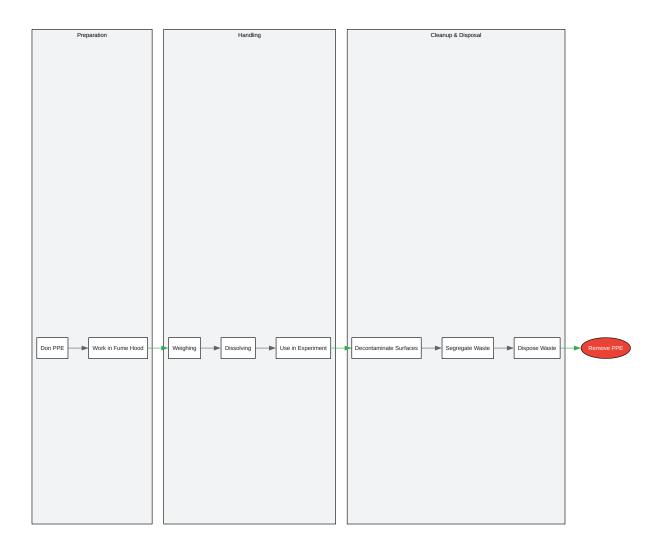
First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

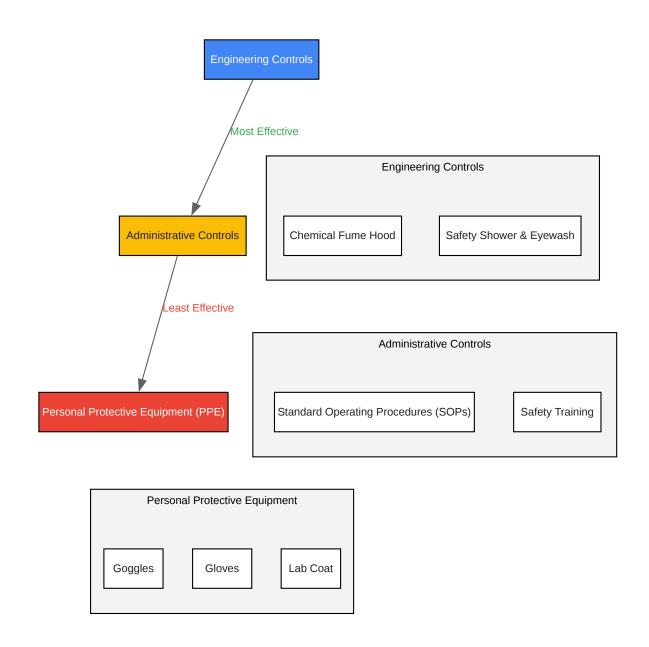
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with soap and water. Seek medical attention if irritation persists.[4]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[4][6]

Visual Guides Operational Workflow for Handling LRRK2-IN-14









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